

Spectroscopic Characterization of 3-Amino-2-methoxypropanoic Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Amino-2-methoxypropanoic acid

Cat. No.: B15271494

[Get Quote](#)

An In-depth Analysis for Researchers and Drug Development Professionals

Introduction

3-Amino-2-methoxypropanoic acid is a substituted amino acid derivative with potential applications in medicinal chemistry and drug development. Its structure, featuring both an amine and a methoxy group on the propanoic acid backbone, presents a unique combination of functional groups that can influence its biological activity and pharmacokinetic properties. A thorough understanding of its molecular structure is paramount for its application, and spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for its characterization.

This technical guide provides a detailed overview of the expected spectroscopic data for **3-Amino-2-methoxypropanoic acid**. While direct experimental spectra for this specific molecule are not widely available in public databases, this document leverages established principles of spectroscopy and data from analogous compounds to predict and interpret its spectral features. The methodologies and interpretations presented herein are designed to serve as a

valuable resource for researchers involved in the synthesis, identification, and utilization of this and similar compounds.

I. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. For **3-Amino-2-methoxypropanoic acid**, both ^1H and ^{13}C NMR will provide critical information about its structure.

A. ^1H NMR Spectroscopy

Experimental Protocol:

A standard protocol for acquiring the ^1H NMR spectrum of **3-Amino-2-methoxypropanoic acid** would involve the following steps:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the compound in a suitable deuterated solvent (e.g., D_2O , DMSO-d_6 , or CD_3OD). The choice of solvent can affect the chemical shifts, particularly of exchangeable protons (NH_2 and OH). D_2O is a common choice for amino acids as it can simplify the spectrum by exchanging with the labile amine and carboxylic acid protons.
- **Instrument Setup:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.
- **Data Acquisition:** Acquire the spectrum at room temperature using a standard pulse sequence. The number of scans will depend on the sample concentration.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. The chemical shifts should be referenced to an internal standard, such as tetramethylsilane (TMS) or the residual solvent peak.

Predicted ^1H NMR Spectrum and Interpretation:

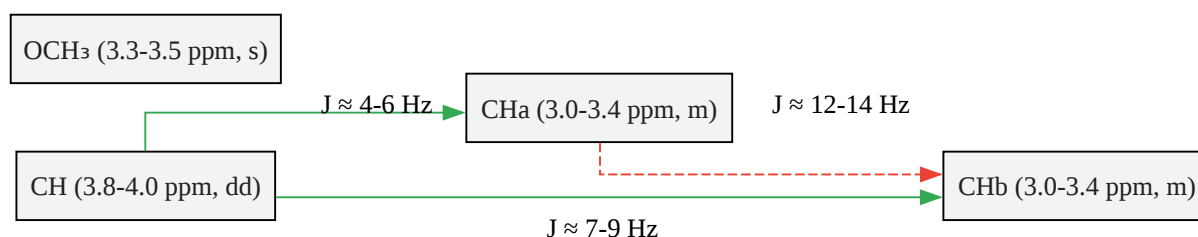
The ^1H NMR spectrum of **3-Amino-2-methoxypropanoic acid** is expected to show distinct signals for the methoxy, methine, and methylene protons. The chemical shifts are influenced by the electronegativity of adjacent atoms and the overall electronic environment.

Proton Assignment	Predicted Chemical Shift (ppm)	Predicted Multiplicity	Coupling Constant (J, Hz)	Rationale
-OCH ₃	3.3 - 3.5	Singlet (s)	N/A	The three protons of the methoxy group are equivalent and have no adjacent protons to couple with, resulting in a singlet. The chemical shift is typical for a methoxy group attached to an aliphatic carbon.
-CH-	3.8 - 4.0	Doublet of doublets (dd)	~4-6 and ~7-9	This proton is coupled to the two non-equivalent protons of the adjacent methylene group, resulting in a doublet of doublets. Its downfield shift is due to the deshielding effect of the adjacent oxygen and carboxylic acid group.

-CH ₂ -	3.0 - 3.4	Multiplet (m)	~4-6, ~7-9, and ~12-14	The two methylene protons are diastereotopic and will couple with the adjacent methine proton and with each other (geminal coupling), leading to a complex multiplet. Their chemical shift is influenced by the adjacent amino group.
-NH ₂	Variable (e.g., 7.5-8.5 in DMSO-d ₆)	Broad singlet (br s)	N/A	The chemical shift of amine protons is highly variable and depends on the solvent, concentration, and temperature. The signal is often broad due to quadrupole broadening and exchange. In D ₂ O, this signal will disappear.
-COOH	Variable (e.g., 11-13 in DMSO-d ₆)	Broad singlet (br s)	N/A	The carboxylic acid proton is also highly variable and

solvent-dependent. It typically appears as a broad singlet at a very downfield chemical shift. In D_2O , this signal will also disappear.

Spin-Spin Coupling Diagram:



[Click to download full resolution via product page](#)

Caption: Predicted 1H NMR spin-spin coupling for **3-Amino-2-methoxypropanoic acid**.

B. ^{13}C NMR Spectroscopy

Experimental Protocol:

The protocol for ^{13}C NMR is similar to that of 1H NMR, with the following key differences:

- **Pulse Sequence:** A proton-decoupled pulse sequence is typically used to simplify the spectrum, resulting in singlets for each unique carbon atom.
- **Acquisition Time:** ^{13}C NMR experiments generally require a longer acquisition time due to the lower natural abundance of the ^{13}C isotope.

Predicted ^{13}C NMR Spectrum and Interpretation:

The proton-decoupled ^{13}C NMR spectrum of **3-Amino-2-methoxypropanoic acid** is expected to show four distinct signals corresponding to the four unique carbon atoms in the molecule.

Carbon Assignment	Predicted Chemical Shift (ppm)	Rationale
-COOH	170 - 175	The carbonyl carbon of the carboxylic acid group typically resonates in this downfield region. The chemical shift can be influenced by the solvent and pH.[1]
-CH-	78 - 82	This carbon is attached to an oxygen atom, which causes a significant downfield shift.
-OCH ₃	58 - 62	The chemical shift for a methoxy carbon is characteristic and falls within this range.
-CH ₂ -	40 - 45	The chemical shift of this methylene carbon is influenced by the adjacent nitrogen atom of the amino group.

II. Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which causes molecular vibrations.

Experimental Protocol:

- **Sample Preparation:** The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory or by preparing a KBr pellet. If the sample is a liquid, it can be analyzed as a thin film between two salt plates.

- Data Acquisition: The IR spectrum is typically recorded over the range of 4000-400 cm^{-1} .

Predicted IR Spectrum and Interpretation:

The IR spectrum of **3-Amino-2-methoxypropanoic acid** will show characteristic absorption bands for the carboxylic acid, amine, and methoxy functional groups.

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity	Rationale
O-H stretch (acid)	2500 - 3300	Broad, Strong	The O-H stretching vibration of the carboxylic acid appears as a very broad band due to strong hydrogen bonding. [2]
N-H stretch (amine)	3300 - 3500	Medium	Primary amines typically show two N-H stretching bands (symmetric and asymmetric) in this region. These may be broad due to hydrogen bonding.
C-H stretch	2850 - 3000	Medium	These absorptions are due to the C-H stretching vibrations of the methoxy, methine, and methylene groups.
C=O stretch (acid)	1700 - 1725	Strong	The carbonyl stretch of a carboxylic acid is a strong and sharp absorption band. Its position can be influenced by hydrogen bonding.
N-H bend (amine)	1550 - 1650	Medium	The scissoring vibration of the primary amine group appears in this region.

C-O stretch

1050 - 1250

Strong

The spectrum will likely show strong C-O stretching bands from both the carboxylic acid and the methoxy group.

III. Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Experimental Protocol:

- **Ionization:** Electrospray ionization (ESI) is a suitable technique for a polar molecule like **3-Amino-2-methoxypropanoic acid**. The analysis can be done in either positive or negative ion mode.
- **Mass Analysis:** A high-resolution mass spectrometer (e.g., TOF or Orbitrap) is recommended to obtain an accurate mass measurement, which can be used to confirm the molecular formula.

Predicted Mass Spectrum and Interpretation:

The molecular formula of **3-Amino-2-methoxypropanoic acid** is $C_4H_9NO_3$, with a monoisotopic molecular weight of 119.0582 g/mol .

Positive Ion Mode (ESI+):

- $[M+H]^+$: The protonated molecule is expected at m/z 120.0655.
- $[M+Na]^+$: An adduct with sodium may be observed at m/z 142.0475.

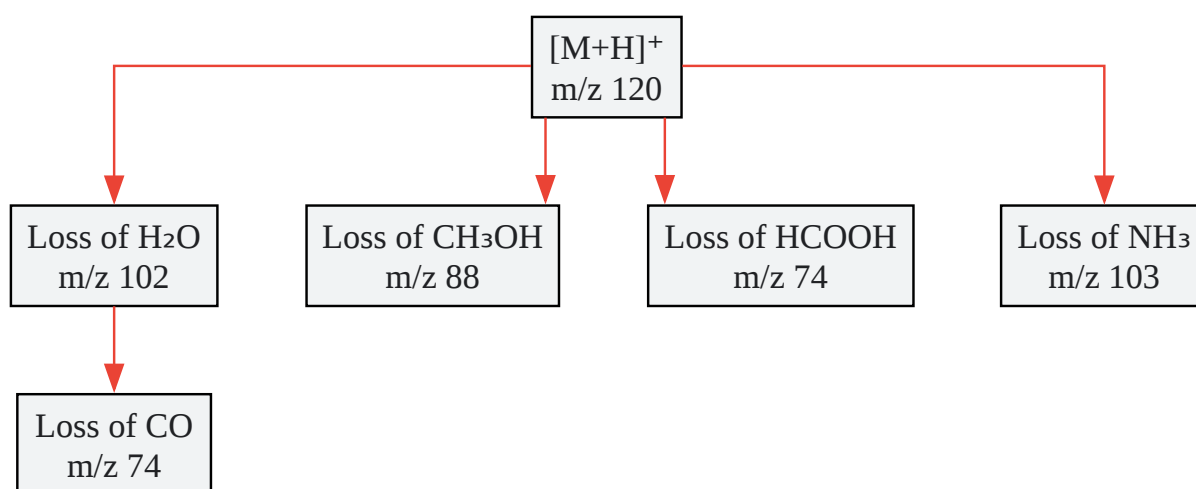
Negative Ion Mode (ESI-):

- $[M-H]^-$: The deprotonated molecule is expected at m/z 118.0510.

Fragmentation Pattern:

The fragmentation of the protonated molecule $[M+H]^+$ can proceed through several pathways.

Proposed Fragmentation Pathway Diagram:



[Click to download full resolution via product page](#)

Caption: A plausible fragmentation pathway for protonated **3-Amino-2-methoxypropanoic acid**.

Summary of Predicted MS Data:

Ion	Predicted m/z (Positive Mode)	Predicted m/z (Negative Mode)	Identity
$[M]^+$	119.0582	-	Molecular ion (less common in ESI)
$[M+H]^+$	120.0655	-	Protonated molecule
$[M+Na]^+$	142.0475	-	Sodium adduct
$[M-H]^-$	-	118.0510	Deprotonated molecule

Conclusion

This technical guide provides a comprehensive prediction and interpretation of the NMR, IR, and MS spectroscopic data for **3-Amino-2-methoxypropanoic acid**. By leveraging fundamental spectroscopic principles and data from analogous structures, this document serves as a practical resource for researchers in the fields of chemistry and drug development. The detailed protocols and interpretations are intended to guide the experimental characterization and confirm the identity and purity of this important molecule.

References

- The Royal Society of Chemistry. Supporting Information. [\[Link\]](#)
- SpectraBase. 3-[[[9H-Fluoren-9-ylmethoxy]carbonyl]amino]-2-methylpropanoic acid - Optional[MS (GC)] - Spectrum. [\[Link\]](#)
- Google Patents. US4803284A - Processes for the preparation of 3-amino-2-(5-methoxy-1H-indol-3-yl)
- FooDB. Showing Compound (R)-3-amino-2-methylpropanoate (FDB030143). [\[Link\]](#)
- PubChem. 3-(2-Aminoethoxy)propanoic acid. [\[Link\]](#)
- NIST WebBook. Propanoic acid, 3-amino-2-methyl-. [\[Link\]](#)
- MDPI. Synthesis and Structural Characterization of (E)-4-[(2-Hydroxy-3-methoxybenzylidene)amino]butanoic Acid and Its Novel Cu(II) Complex. [\[Link\]](#)
- DergiPark. Infrared and NMR Spectral Analyses and Computational Studies of 2-amino-3-methylbenzoic Acid. [\[Link\]](#)
- Doc Brown's Chemistry. proton NMR spectrum of 2-methylpropanoic acid. [\[Link\]](#)
- MDPI. ¹³C NMR Spectroscopic Studies of Intra- and Intermolecular Interactions of Amino Acid Derivatives and Peptide Derivatives in Solutions. [\[Link\]](#)
- Steelyard Analytics, Inc. ¹³C NMR analysis of peptides and amino acids. [\[Link\]](#)

- Doc Brown. low/high resolution ^1H proton nmr spectrum of propanoic acid $\text{C}_3\text{H}_6\text{O}_2$ $\text{CH}_3\text{CH}_2\text{COOH}$. [\[Link\]](#)
- Doc Brown's Chemistry. infrared spectrum of 2-methylpropanoic acid $\text{C}_4\text{H}_8\text{O}_2$ $(\text{CH}_3)_2\text{CHCOOH}$ prominent wavenumbers cm^{-1} . [\[Link\]](#)
- SpringerLink. Preparation and thermal properties of Heyns compounds based on two different amino acids. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. \$^{13}\text{C}\$ NMR analysis of peptides and amino acids | Steelyard Analytics, Inc. \[steelyardanalytics.com\]](#)
- [2. infrared spectrum of 2-methylpropanoic acid \$\text{C}_4\text{H}_8\text{O}_2\$ \$\(\text{CH}_3\)_2\text{CHCOOH}\$ prominent wavenumbers \$\text{cm}^{-1}\$ detecting ? functional groups present finger print for identification of isobutyric acid image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)
- To cite this document: BenchChem. [Spectroscopic Characterization of 3-Amino-2-methoxypropanoic Acid: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15271494/docs#spectroscopic-characterization-of-3-amino-2-methoxypropanoic-acid-a-technical-guide\]](https://www.benchchem.com/product/b15271494/docs#spectroscopic-characterization-of-3-amino-2-methoxypropanoic-acid-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)